

# Safety and handling of 1,4-Cyclohexanedicarboxylic acid

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## Compound of Interest

Compound Name: 1,4-Cyclohexanedicarboxylic acid

Cat. No.: B147002

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An In-depth Technical Guide to the Safe Handling of **1,4-Cyclohexanedicarboxylic Acid**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,4-Cyclohexanedicarboxylic acid** (CHDA), a versatile chemical intermediate used in the synthesis of polymers, resins, and pharmaceuticals.<sup>[1]</sup> Adherence to strict safety protocols is essential when working with this compound to minimize risks to personnel and the environment. This document outlines hazard identification, protective measures, emergency procedures, and toxicological data to ensure its safe use in a laboratory and drug development setting.

## Chemical and Physical Properties

**1,4-Cyclohexanedicarboxylic acid** is a white, crystalline solid.<sup>[2]</sup> It exists as a mixture of cis and trans isomers, which can influence its physical properties such as melting point and solubility.<sup>[1][3]</sup> The trans isomer is noted to be more stable and less soluble than the cis isomer.  
<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **1,4-Cyclohexanedicarboxylic Acid**

Property	Value	Reference
Chemical Formula	C <sub>8</sub> H <sub>12</sub> O <sub>4</sub>	[2][4]
Molecular Weight	172.18 g/mol	[4][5]
Appearance	White crystalline solid/powder	[2][6][7]
Melting Point	>165 - 168 °C / 329 - 334.4 °F	[6][7]
Solubility	Sparingly soluble in water	[2]
CAS Number	1076-97-7 (mixture of cis and trans)	[3][6][7]

## Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1,4-Cyclohexanedicarboxylic acid** is classified as an irritant and may be harmful if swallowed.[5][8][9]

Table 2: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed[5][8][9]
Skin Irritation	Category 2	H315: Causes skin irritation[10]
Eye Irritation	Category 2	H319: Causes serious eye irritation[5][8][10]

### Precautionary Statements:

- P264: Wash skin thoroughly after handling.[10]
- P270: Do not eat, drink or smoke when using this product.[11]

- P280: Wear protective gloves/protective clothing/eye protection/face protection.[10]
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[5]
- P302 + P352: IF ON SKIN: Wash with plenty of water.[10]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[10]

## Toxicological Information

Toxicological data indicates that **1,4-Cyclohexanedicarboxylic acid** has low acute toxicity.[2] Prolonged exposure may cause mild irritation to the eyes and respiratory tract, particularly in its powdered form.[2]

Table 3: Summary of Toxicological Data

Test	Species	Route	Result	Reference
Acute Oral Toxicity (LD50)	Rat	Oral	2075 mg/kg	[6]
Fish Toxicity (LC50)	Pimephales promelas	96 hr	> 100 mg/L	[12]
Repeated Dose Toxicity (NOEL)	Rat	Oral	871 mg/kg/day (Male)	[12]

## Experimental Protocols

The toxicological data for **1,4-Cyclohexanedicarboxylic acid** are typically generated following standardized guidelines from the Organisation for Economic Co-operation and Development (OECD). Below are outlines of the methodologies for key toxicological studies.

## Acute Oral Toxicity (Following OECD Guideline 401/420/423)

- Objective: To determine the acute oral toxicity (LD50) of a substance.
- Test Animal: Typically the rat (Sprague-Dawley strain).[\[6\]](#)
- Methodology:
  - Animals are fasted prior to administration of the substance.
  - The test substance is administered by gavage in graduated doses to several groups of animals, with one dose per group.[\[13\]](#)
  - Observations for signs of toxicity and mortality are made systematically at regular intervals for at least 14 days.[\[13\]](#)
  - Body weights are recorded weekly.[\[13\]](#)
  - At the end of the study, all surviving animals are euthanized and a gross necropsy is performed on all animals.[\[13\]](#)

## Acute Dermal Irritation/Corrosion (Following OECD Guideline 404)

- Objective: To assess the potential of a substance to cause skin irritation or corrosion.
- Test Animal: Albino rabbit.[\[2\]](#)
- Methodology:
  - A single dose of 0.5 g of the solid substance is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>).[\[2\]](#)
  - The test site is covered with a semi-occlusive dressing for a 4-hour exposure period.[\[2\]](#)
  - After 4 hours, the residual test substance is removed.[\[2\]](#)

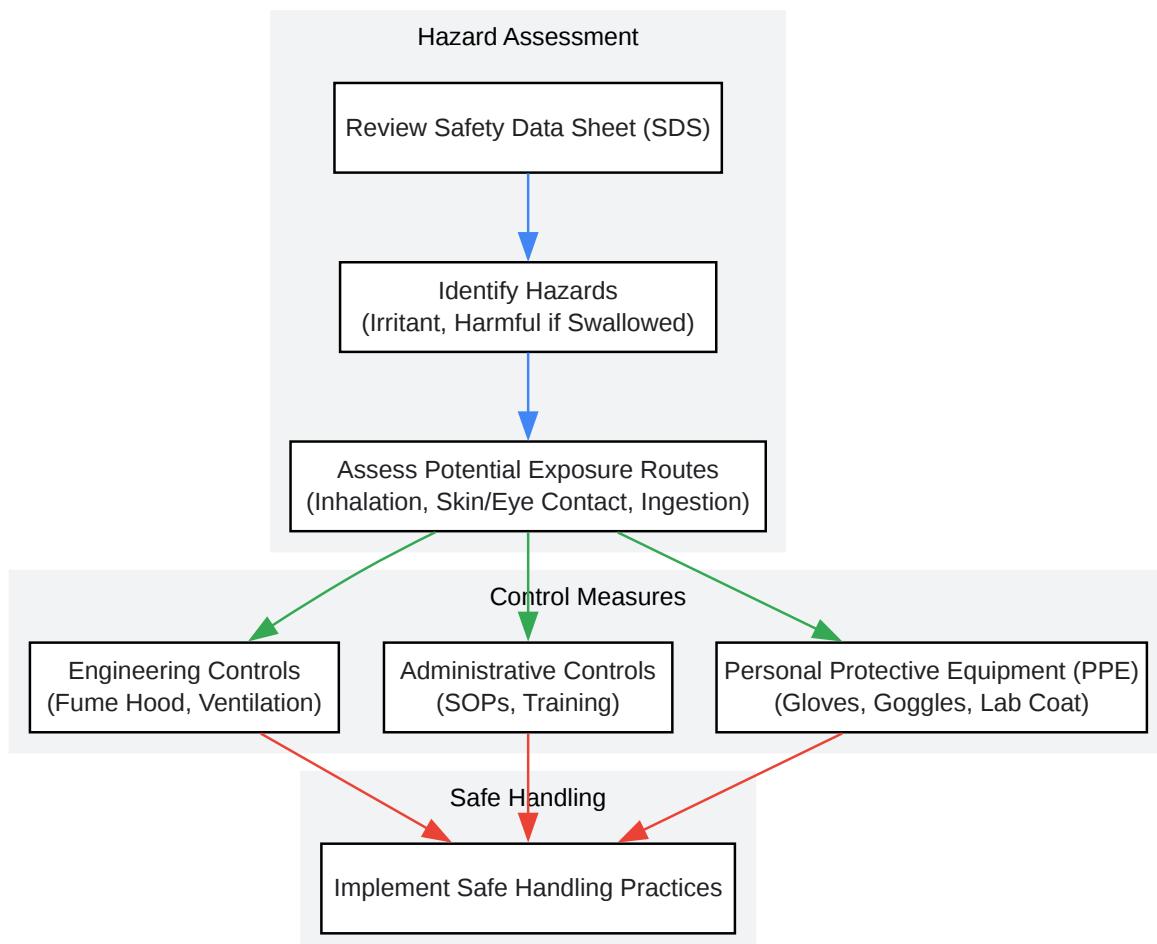
- The skin is examined for signs of erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.[4]
- Dermal reactions are scored and evaluated based on their severity and reversibility.[2]

## Acute Eye Irritation/Corrosion (Following OECD Guideline 405)

- Objective: To determine the potential of a substance to cause eye irritation or corrosion.
- Test Animal: Albino rabbit.
- Methodology:
  - A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye serves as a control.[7]
  - The eyes are examined at 1, 24, 48, and 72 hours after application.[7]
  - Observations are made for corneal opacity, iritis, and conjunctival redness and swelling.
  - The use of topical anesthetics and systemic analgesics is recommended to minimize pain and distress.[7]
  - The severity and reversibility of the ocular lesions are evaluated to classify the irritant potential of the substance.[7]

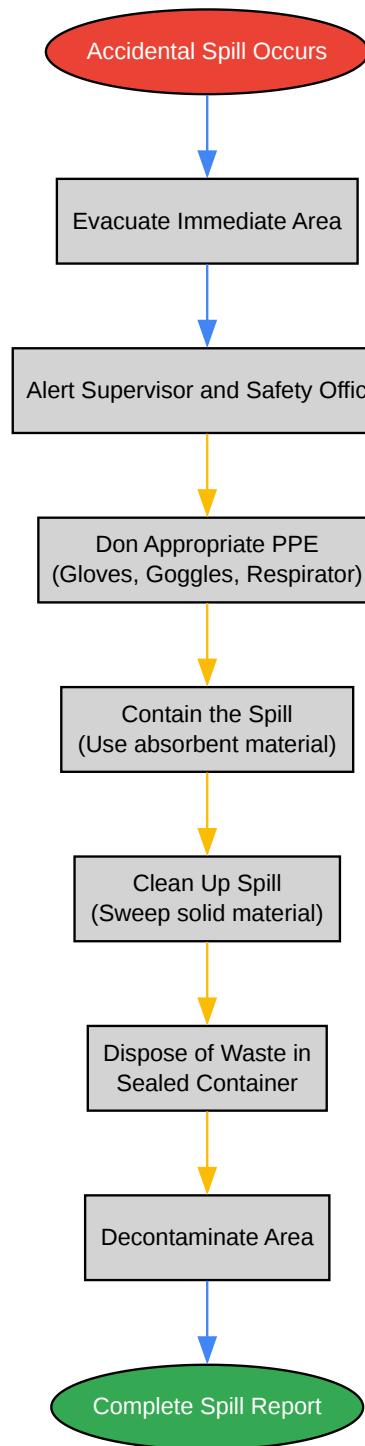
## Visualized Workflows and Logical Relationships

As **1,4-Cyclohexanedicarboxylic acid** is a chemical intermediate, its safety concerns are primarily related to direct exposure rather than complex biological signaling pathways. The following diagrams illustrate key safety workflows and logical relationships for handling this compound.



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Caption: Workflow for hazard identification and control.



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Caption: Emergency response workflow for an accidental spill.

## Handling and Storage

- Handling: Avoid contact with skin and eyes.[4] Do not breathe dust.[4] Use with adequate ventilation and minimize dust generation.[4] Wash thoroughly after handling.[4]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances.[4] Keep containers tightly closed.[4]

## Exposure Controls and Personal Protection

- Engineering Controls: Use in a well-ventilated area. Local exhaust ventilation is recommended to control airborne dust.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][6][7]
  - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [4][6]
  - Respiratory Protection: If dust is generated and ventilation is inadequate, use a NIOSH or European Standard EN 149 approved respirator.[4]

## First-Aid Measures

- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[4][6][7]
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical aid if irritation develops or persists.[4][6]
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[4][7]
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[4]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or appropriate foam.[4]
- Hazardous Combustion Products: Carbon monoxide and carbon dioxide.[4][6]
- Protective Equipment: As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[4][6]

## Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation. Use personal protective equipment as required.[6]
- Environmental Precautions: Should not be released into the environment.
- Methods for Containment and Cleaning Up: Sweep up and shovel into suitable containers for disposal. Avoid generating dusty conditions.[4][6]

## Stability and Reactivity

- Chemical Stability: Stable under normal conditions.[4][6]
- Conditions to Avoid: Incompatible products, dust generation.
- Incompatible Materials: Strong oxidizing agents.[4][6]
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide.[4]
- Hazardous Reactions: None under normal processing.[6]

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